

# physical and chemical properties of Hexachloroethane-13C

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## Compound of Interest

Compound Name: Hexachloroethane-13C

Cat. No.: B1340454

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An In-depth Technical Guide to **Hexachloroethane-13C**

## Introduction

**Hexachloroethane-13C** is a stable isotope-labeled version of hexachloroethane, an organochlorine compound. In this labeled variant, one or both carbon atoms are the carbon-13 (<sup>13</sup>C) isotope instead of the more common carbon-12. This isotopic labeling provides a distinct mass signature that is invaluable for specific analytical techniques, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.<sup>[1]</sup> Its primary application is as an internal standard or tracer in environmental fate and transport studies, given that its unlabeled counterpart is a persistent organic pollutant.<sup>[1]</sup> This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and analytical methodologies.

## Physical and Chemical Properties

The physical and chemical properties of **Hexachloroethane-13C** are nearly identical to those of unlabeled hexachloroethane, with the most significant difference being its molecular weight.

<sup>[1]</sup> The quantitative data for the compound are summarized in the table below.

Property	Value
Chemical Formula	$^{13}\text{CCCl}_6$
Molecular Weight	237.73 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless, crystalline solid <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Odor	Camphor-like <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	183 - 187 °C (sublimes) <a href="#">[6]</a> <a href="#">[9]</a>
Boiling Point	185 - 186 °C (sublimes) <a href="#">[6]</a> <a href="#">[9]</a>
Density	2.091 g/mL at 25 °C <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Solubility	Insoluble in water; soluble in alcohol, ether, benzene, and chloroform <a href="#">[6]</a> <a href="#">[10]</a>
Vapor Pressure	0.4 mmHg at 20 °C <a href="#">[7]</a>
Stability	Stable under normal conditions, but may decompose at high temperatures <a href="#">[6]</a> <a href="#">[10]</a>

## Chemical Structure

The structure of **Hexachloroethane-13C** consists of a single carbon-carbon bond with three chlorine atoms attached to each carbon. In the singly labeled version, one of these carbon atoms is a  $^{13}\text{C}$  isotope.

Figure 1: Chemical structure of **Hexachloroethane-13C**.

## Experimental Protocols

### Synthesis

The synthesis of **Hexachloroethane-13C** requires specialized methods starting with precursors enriched in the carbon-13 isotope.[\[1\]](#) Achieving high isotopic enrichment (typically  $\geq 99$  atom %  $^{13}\text{C}$ ) and chemical purity is critical.[\[1\]](#)

General Method: Chlorination of a  $^{13}\text{C}$ -Labeled Precursor

A common approach is the exhaustive chlorination of a suitable  $^{13}\text{C}$ -labeled starting material.[\[1\]](#)

- Starting Material Selection: Choose a simple, <sup>13</sup>C-labeled organic precursor such as <sup>13</sup>C-labeled ethylene or tetrachloroethylene.[1]
- Chlorination Reaction: The precursor is subjected to chlorination. For example, tetrachloroethylene can be chlorinated at 100–140 °C in the presence of a ferric chloride catalyst.[8]
- Purification: The crude product is purified to remove unreacted starting materials and by-products. Due to its solid nature and sublimation properties, purification can be achieved through recrystallization from a suitable solvent (e.g., ethanol) or by sublimation.[11]
- Purity Confirmation: The final product's chemical and isotopic purity is confirmed using analytical techniques like NMR and HRMS.[1]

Specific Method: From <sup>13</sup>C-Carbon Tetrachloride

A documented lab-scale synthesis involves the reductive coupling of carbon tetrachloride.

- Activation of Aluminum: Powdered aluminum is activated with iodine in an argon atmosphere.
- Reaction: <sup>13</sup>C-labeled Carbon Tetrachloride (CCl<sub>4</sub>) is added to the activated aluminum in a molar ratio of approximately 8:1 (CCl<sub>4</sub>:Al) at 45°C and stirred for about 30 minutes.[11]
- Workup: The reaction mixture is hydrolyzed with water.
- Purification: The organic layer is separated, passed through an alumina column, and the solvent is evaporated. The resulting solid is further purified by double recrystallization from ethanol to yield the final **Hexachloroethane-13C** product.[11]

## Analytical Methodologies

Standard analytical methods for hexachloroethane involve gas chromatography (GC), often coupled with a mass spectrometer (MS) or an electron capture detector (ECD).[12] For the <sup>13</sup>C-labeled analogue, NMR and HRMS are particularly crucial for confirming its identity and isotopic enrichment.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique used to obtain detailed information about the structure and chemical environment of atoms. For **Hexachloroethane-13C**, <sup>13</sup>C NMR is the most informative.

- Protocol:
  - A sample of **Hexachloroethane-13C** is dissolved in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>).
  - The solution is placed in an NMR tube and analyzed using a high-field NMR spectrometer.
  - A proton-decoupled <sup>13</sup>C NMR spectrum is acquired.
- Expected Results: Due to the molecular symmetry of hexachloroethane, a singly labeled compound will produce a single, prominent signal in the <sup>13</sup>C NMR spectrum.<sup>[1]</sup> The chemical shift is characteristic of a carbon atom bonded to three chlorine atoms, reported to be around 105.15 ppm.<sup>[11]</sup> The high enrichment of <sup>13</sup>C in the molecule provides a significantly enhanced signal compared to the natural abundance <sup>13</sup>C signal.<sup>[1]</sup>

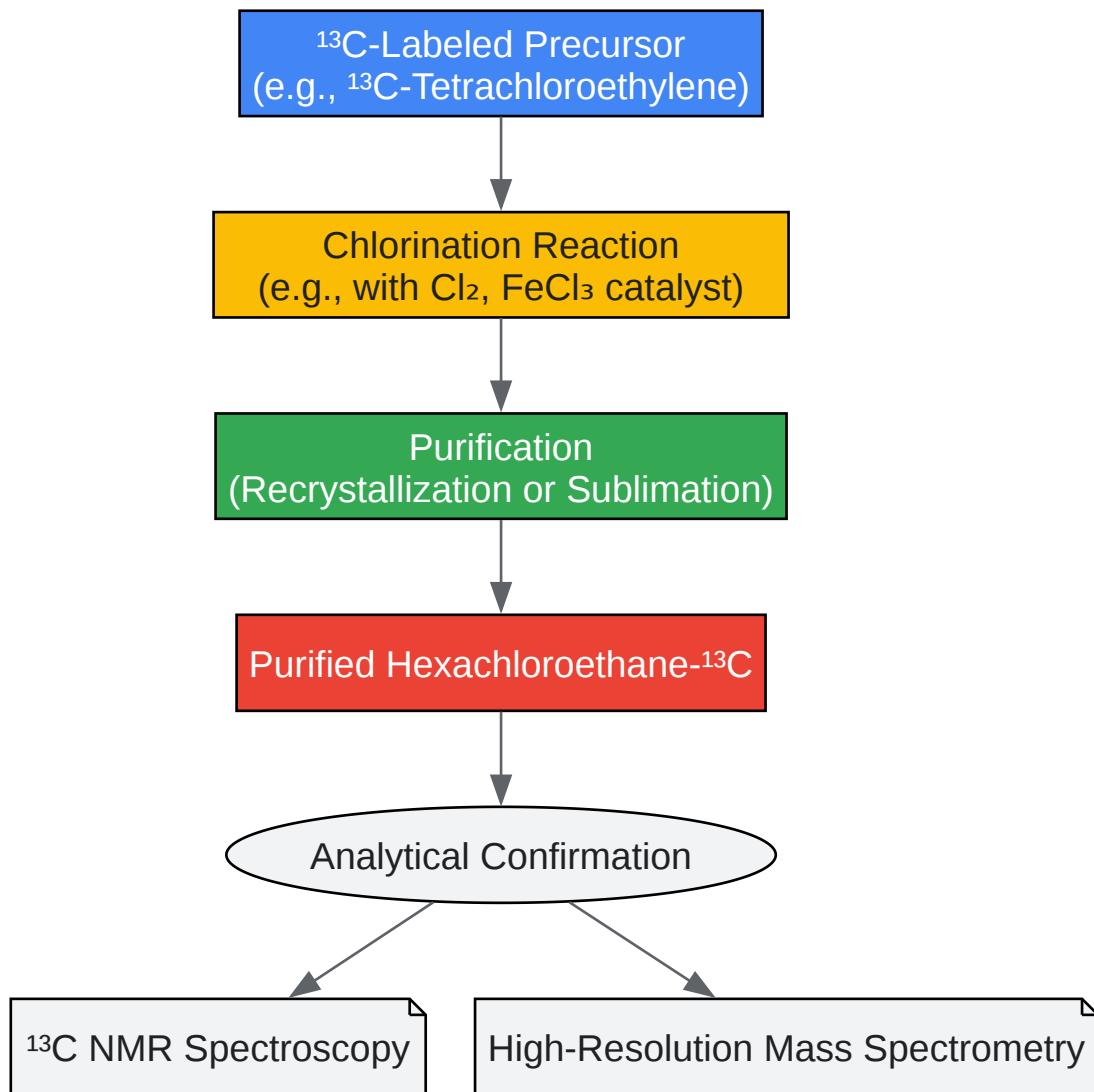
## 2. High-Resolution Mass Spectrometry (HRMS)

HRMS is used to determine the precise mass-to-charge ratio of ions, which allows for the confirmation of elemental composition and isotopic labeling.

- Protocol:
  - The **Hexachloroethane-13C** sample is introduced into the mass spectrometer, typically via a GC inlet which separates it from any impurities.
  - The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio.
- Expected Results: The mass spectrum will show a molecular ion peak corresponding to the exact mass of the <sup>13</sup>C-labeled molecule.<sup>[1]</sup> Due to the mass difference between <sup>13</sup>C and <sup>12</sup>C, the molecular weight of Hexachloroethane-<sup>13</sup>C<sub>1</sub> is approximately one mass unit higher than its unlabeled counterpart.<sup>[1]</sup> This mass difference is easily detected by HRMS, confirming the presence and isotopic purity of the labeled compound.<sup>[1]</sup>

## Synthesis and Analysis Workflow

The general workflow for producing and verifying **Hexachloroethane-<sup>13</sup>C** involves several key stages, from selecting the labeled precursor to final analytical validation.



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Figure 2: General workflow for the synthesis and analysis of **Hexachloroethane-<sup>13</sup>C**.

## Safety and Handling

Hexachloroethane is suspected of causing cancer and causes serious eye irritation.[9][13] It is also very toxic to aquatic life with long-lasting effects.[13] Therefore, appropriate safety precautions must be taken when handling **Hexachloroethane-<sup>13</sup>C**.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[14]
- Handling: Use in a well-ventilated area or under a chemical fume hood to avoid dust formation and inhalation.[14][15]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[15]
- Disposal: Dispose of waste material in accordance with national and local regulations.[9]

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